

# N-Methyl-N-phenylbenzamide molecular weight and formula

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## Compound of Interest

Compound Name: *N-Methyl-N-phenylbenzamide*

Cat. No.: *B159178*

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## N-Methyl-N-phenylbenzamide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Methyl-N-phenylbenzamide**, a tertiary amide with applications in organic synthesis and potential relevance in medicinal chemistry. This document details its fundamental chemical properties, outlines a common synthetic route with a detailed experimental protocol, and presents a visual workflow of the synthesis.

## Core Molecular and Physical Properties

**N-Methyl-N-phenylbenzamide**, also known as N-methylbenzanilide, is a substituted amide derivative. Its core quantitative data are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>14</sub> H <sub>13</sub> NO	[1][2][3][4]
Molecular Weight	211.26 g/mol	[3][5][6]
CAS Number	1934-92-5	[1][2][3]
Appearance	Solid	[5]
Melting Point	56-58 °C	[5]
Boiling Point	341.3 °C at 760 mmHg	[4]
Density	1.1 ± 0.1 g/cm <sup>3</sup>	[5]
Flash Point	154.4 °C	[4]
Solubility	Insoluble in water; Soluble in many organic solvents such as alcohols and ethers.[5]	

## Synthesis of N-Methyl-N-phenylbenzamide

A common and effective method for the synthesis of **N-Methyl-N-phenylbenzamide** is the Schotten-Baumann reaction, which involves the acylation of a secondary amine with an acyl chloride in the presence of a base. In this case, N-methylaniline is acylated by benzoyl chloride.

### Experimental Protocol: Synthesis via Schotten-Baumann Reaction

This protocol details the synthesis of **N-Methyl-N-phenylbenzamide** from N-methylaniline and benzoyl chloride.

Materials:

- N-Methylaniline
- Benzoyl chloride

- 10% aqueous sodium hydroxide solution
- Dichloromethane (or another suitable inert organic solvent)
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware (round-bottom flask, separatory funnel, etc.)
- Magnetic stirrer and stir bar
- Ice bath

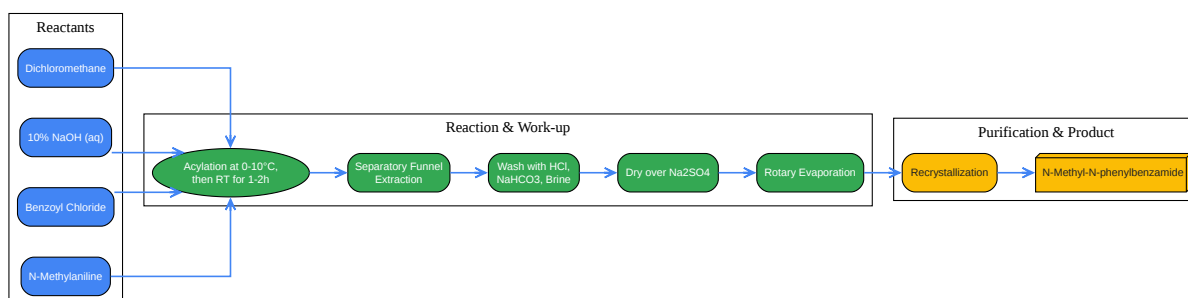
Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve N-methylaniline in dichloromethane. Begin stirring the solution vigorously.
- **Addition of Base:** While stirring, add a 10% aqueous sodium hydroxide solution to the flask. The reaction mixture will now be biphasic.
- **Acylation:** Cool the mixture in an ice bath. Slowly add benzoyl chloride dropwise to the stirred solution. Maintain the temperature of the reaction mixture below 10 °C during the addition.
- **Reaction Progression:** After the complete addition of benzoyl chloride, remove the ice bath and allow the reaction mixture to warm to room temperature. Continue stirring for an additional 1-2 hours to ensure the reaction goes to completion.
- **Work-up:** Transfer the reaction mixture to a separatory funnel. Separate the organic layer.
- **Washing:** Wash the organic layer sequentially with:
  - Dilute hydrochloric acid (to remove any unreacted N-methylaniline).
  - Saturated aqueous sodium bicarbonate solution (to neutralize any remaining benzoyl chloride and acid).
  - Brine (saturated aqueous sodium chloride solution).

- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate. Filter to remove the drying agent. Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** The crude **N-Methyl-N-phenylbenzamide** can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to yield the final product.

## Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **N-Methyl-N-phenylbenzamide** via the Schotten-Baumann reaction.



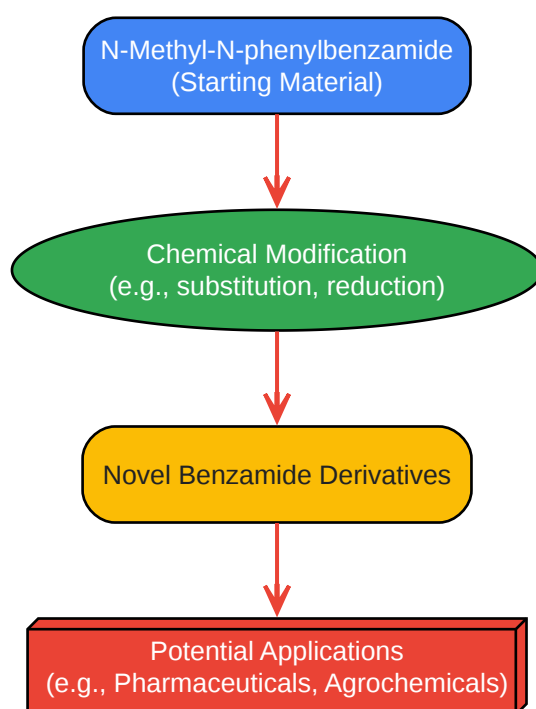
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Caption: Workflow for the synthesis of **N-Methyl-N-phenylbenzamide**.

## Signaling Pathways and Logical Relationships

At present, there is limited specific information available in the public domain regarding the direct involvement of **N-Methyl-N-phenylbenzamide** in defined biological signaling pathways. Its utility is primarily established in the realm of synthetic chemistry as an intermediate. However, the benzamide functional group is a common scaffold in various biologically active molecules, suggesting that derivatives of **N-Methyl-N-phenylbenzamide** could potentially interact with biological targets. Further research would be required to elucidate any such interactions.

The logical relationship in its application is straightforward: its chemical structure allows for further modification, making it a valuable starting material for the synthesis of more complex molecules with potential pharmaceutical or other industrial applications.



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Caption: Logical relationship of **N-Methyl-N-phenylbenzamide** in synthesis.

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